Advanced Structural Analysis of Bromophenoxy Difluoroacetic Acid Derivatives

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Compound of Interest

Compound Name:	*2-(4-Bromophenoxy)-2,2-difluoroacetic acid*
CAS No.:	*1153776-34-1*
Cat. No.:	*B1438956*

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Executive Summary: The Fluorine-Halogen Interface

In modern drug discovery and agrochemical development, the bromophenoxy difluoroacetic acid scaffold represents a high-value "privileged structure." It combines three critical design elements:

- The Difluoromethylene Linker (

  ): A bioisostere for oxygen or carbonyl groups that modulates lipophilicity (

) and blocks metabolic oxidation at the

  -position.
- The Carboxylic Acid Tail: A polar handle for solubility or further derivatization (amides/esters).
- The Bromine Handle: An orthogonal reactive site allowing for late-stage diversification via palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).

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This guide details the structural characterization of these derivatives, moving beyond basic identification to in-depth conformational and electronic analysis.

Synthetic Context & Impurity Profiling

To analyze these molecules effectively, one must understand their genesis. The most robust modern synthesis involves the

-alkylation of bromophenols with bromo- or chlorodifluoroacetic acid derivatives in the presence of a base (e.g.,

or

) [1, 2].

Common Impurities to Target:

- Unreacted Phenol: Detected via

  -NMR (phenolic proton at

  ppm) and LC-MS (distinct retention time).
- Monofluoro-derivatives: Rare, but possible via radical side reactions; distinct

  splitting (doublet vs singlet).
- Decarboxylated byproducts: Loss of

  yielding the difluoromethyl ether (

  ), characterized by a distinct triplet in

  -NMR (

).

Spectroscopic Characterization Pillars

Pillar A: -NMR Spectroscopy (The Primary Fingerprint)

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Fluorine-19 is the most diagnostic tool for this scaffold due to its 100% natural abundance and high sensitivity (83% of

).

- Chemical Shift: The

  moiety typically resonates as a singlet in the range of -70 to -90 ppm (relative to

  at 0 ppm) [1, 3].

- Coupling Patterns:
  - In the Acid: Usually a sharp singlet if the aromatic ring has no ortho-fluorines.
  - Satellites: High-resolution scans will reveal

    coupling (

    ), confirming the

    carbon.

Troubleshooting Note: If the

signal appears as a broad hump or splits at room temperature, it indicates atropisomerism or restricted rotation around the ether bond, common in bulky ortho-substituted congeners. Run Variable Temperature (VT) NMR to coalesce the signal.

Pillar B: Mass Spectrometry (Isotope & Fragmentation)

Mass spectrometry provides self-validating evidence of the structure through the unique isotopic signature of bromine.

- Isotopic Pattern: The molecular ion (

  or

) must display the characteristic 1:1 doublet intensity ratio due to

  (50.7%) and

(49.3%).

- Fragmentation Pathways (ESI Negative):
  - Decarboxylation: Loss of
    (
) is the primary pathway.
  - Difluorocarbene Ejection: Subsequent loss of
    (
) is often observed in high-energy collision-induced dissociation (CID).

Pillar C: X-Ray Crystallography (Halogen Bonding)

In the solid state, these derivatives often exhibit Halogen Bonding (XB). The bromine atom acts as a Lewis acid (

-hole donor) interacting with the carbonyl oxygen or fluorine atoms of adjacent molecules. This interaction is critical for understanding potency in protein binding pockets.

Experimental Protocol: The "Triad" Workflow

This protocol ensures rigorous validation of a new bromophenoxy difluoroacetic acid derivative.

Step 1: Solubility & Sample Prep[1]

- Solvent: Dissolve
  in
  (preferred for acid solubility) or
  (if esterified).
- Concentration: Ensure clear solution; filter if necessary to prevent line broadening in NMR.

Step 2: NMR Acquisition Sequence

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- (16 scans): Confirm aromatic region integrals (4H for para-substituted) and absence of phenolic OH.
- (non-decoupled, 64 scans): Verify singlet at

  .
- (APT/DEPT): Look for the triplet of the

  carbon at

  (

).

Step 3: LC-MS Confirmation

- Column: C18 Reverse Phase (e.g.,

  ,

).
- Mobile Phase: Water/Acetonitrile +

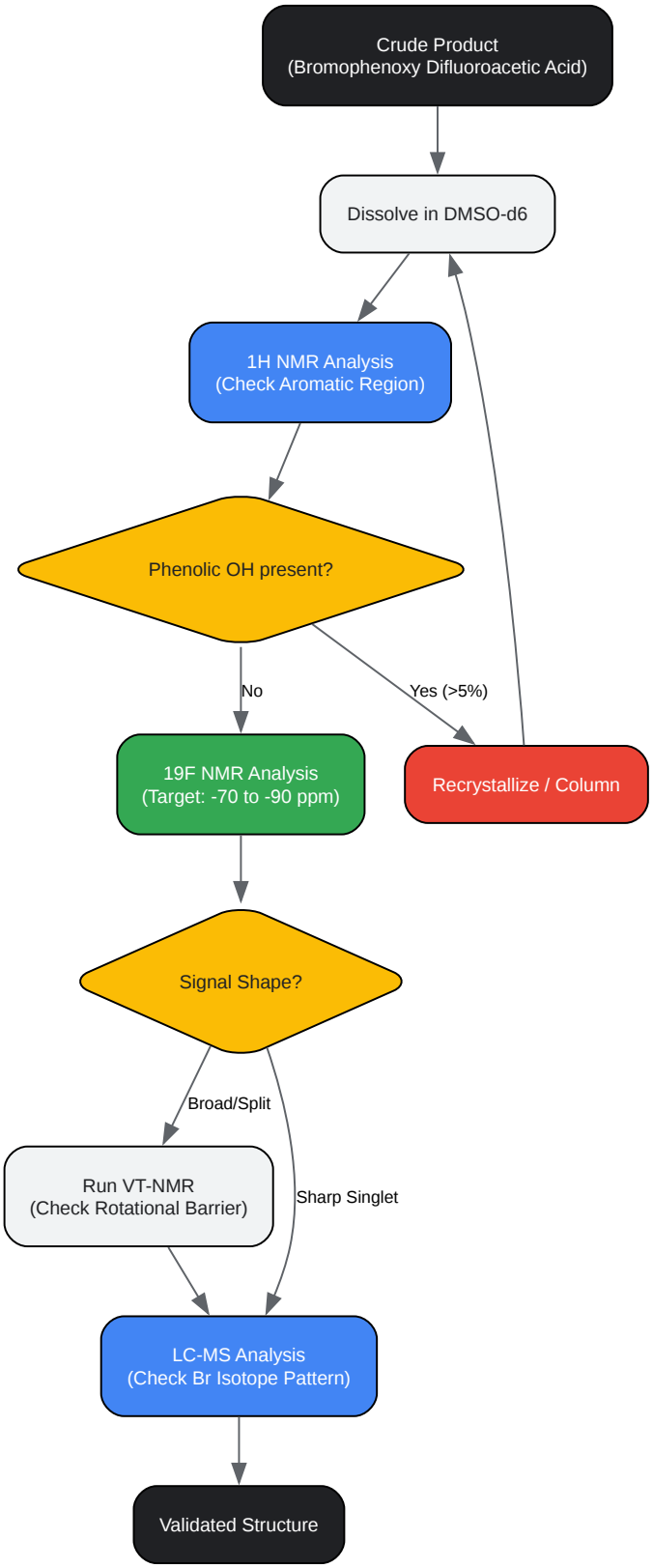
  Formic Acid.
- Detection: ESI (-) mode is more sensitive for the free acid; ESI (+) for esters/amides.

Visualization of Analytical Logic

Diagram 1: Structural Characterization Workflow

This decision tree guides the researcher through the validation process.

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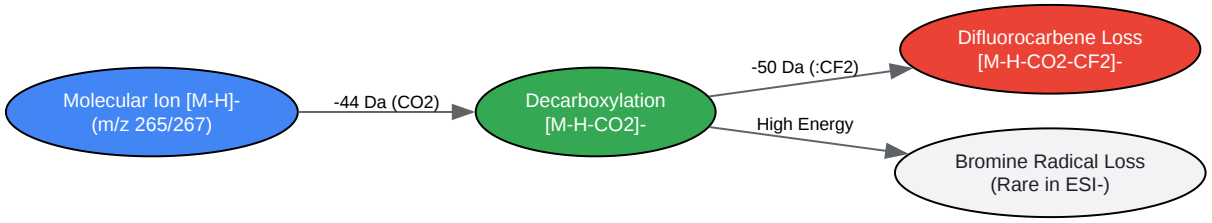
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Caption: Step-by-step decision tree for validating bromophenoxy difluoroacetic acid derivatives, prioritizing purity checks and conformational analysis.

Diagram 2: Mass Spectrometry Fragmentation Pathway

Understanding the ESI(-) fragmentation is crucial for confirming the difluoroacetic acid headgroup.



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Caption: Predicted ESI(-) fragmentation pathway showing the sequential loss of the carboxylic acid and the difluoro linker.

Quantitative Data Summary

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Parameter	Value / Range	Notes
Shift	to	Relative to .[1] Singlet typical.
Shift ( )		Triplet, .
MS Isotope Ratio	( )	Diagnostic for Bromine presence.
pKa (Predicted)		More acidic than acetic acid due to F and Ar-O.
Lipophilicity ( )		Moderate; suitable for oral drug delivery [2].

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